

chromatographic analysis 2-(Vinylloxy)ethanol purity

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Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

Cat. No.: S563808

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Known Purity Specification for 2-(Vinylloxy)ethanol

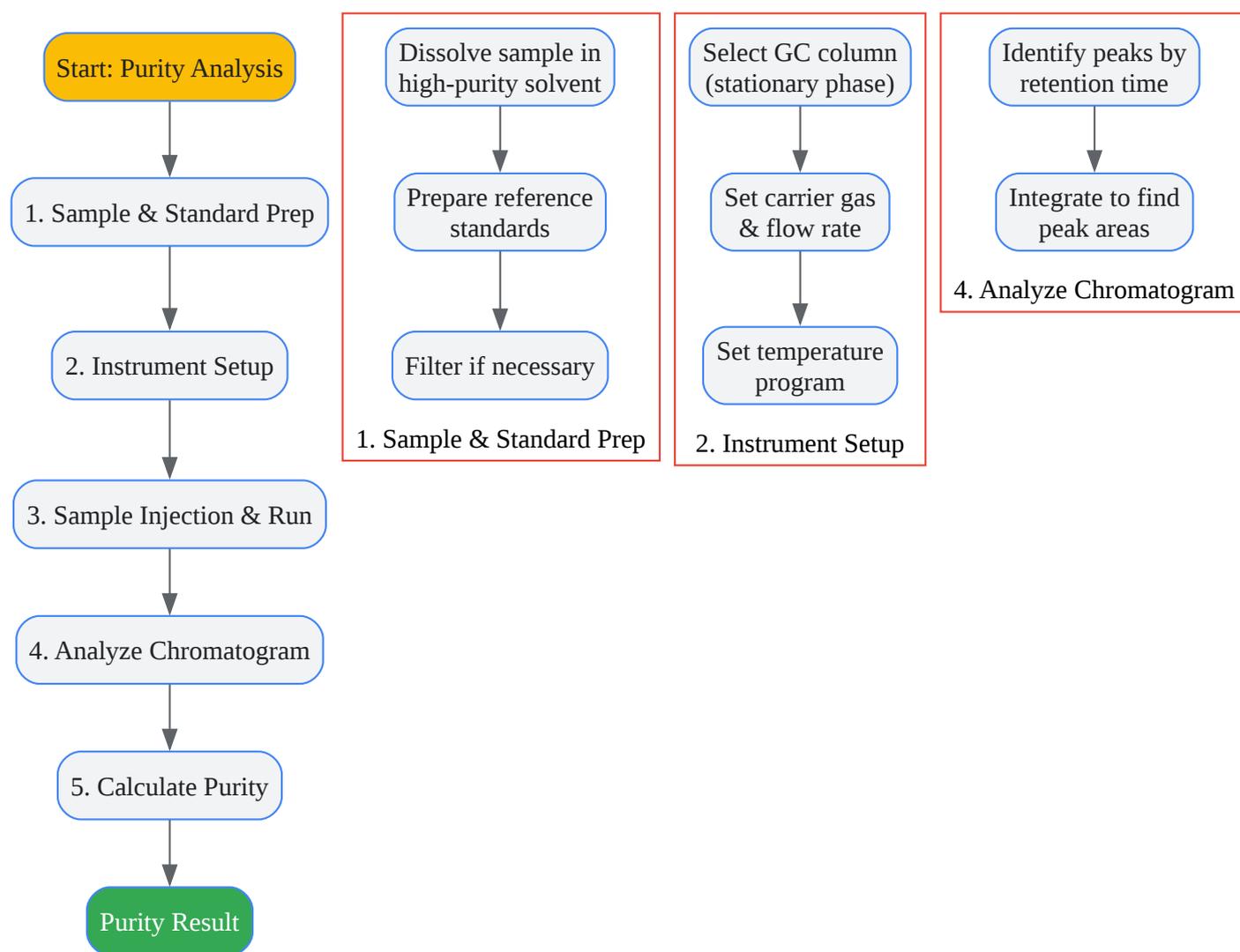
The compound **2-(Vinylloxy)ethanol** (CAS RN 764-48-7), also known as Vinyl Cellosolve or Vinyl Glycol, is commercially available with a defined purity standard [1] [2].

Property	Specification / Value
CAS RN	764-48-7 [1] [2]
Molecular Formula	C ₄ H ₈ O ₂ [1] [2]
Molecular Weight	88.11 g/mol [2]
Purity (by GC)	>98.0% [2]
Appearance	Colorless to Yellow clear liquid [2]
Stabilizer	Stabilized with KOH [2]

This >98.0% GC purity from a commercial supplier serves as a key reference point for your comparisons [2].

Chromatographic Analysis Methodology

You can build your comparison guide using established chromatographic principles. The following workflow outlines the core process for determining purity using Gas Chromatography (GC), which is the stated method for the known standard [2] [3].



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Detailed Experimental Protocols

To generate comparable data, you need to control key experimental parameters. Here are detailed considerations for each step:

- **Sample and Standard Preparation**

- **Solvent:** Use high-purity solvents (e.g., HPLC or GC grade) to avoid introducing impurity peaks that skew results [3].
- **Reference Standards:** Prepare calibration curves using reference standards of known concentration for accurate quantification [4] [3].
- **Sample Filtration:** Filter samples through a 0.45 µm membrane to remove particulates that could damage the instrument or column [5].

- **GC Instrument Setup and Parameters**

- **Column Selection:** Capillary columns with different stationary phases (e.g., 5% phenyl polysiloxane) are widely used. The choice depends on the polarity and volatility of your specific sample [3].
- **Carrier Gas:** Helium, nitrogen, or hydrogen can be used. Hydrogen often provides the best separation efficiency but requires careful handling [3].
- **Temperature Programming:** For complex mixtures, a temperature program (gradually increasing the column temperature) is essential. This helps separate compounds with a wide range of boiling points. An example starting point could be an initial temperature of 50°C, ramping up at 10°C per minute to 250°C [3].
- **Detector:** A Flame Ionization Detector (FID) is common for organic compounds like **2-(Vinyloxy)ethanol** due to its high sensitivity and wide linear range [3].

- **Purity Calculation** Purity is determined from the chromatogram by calculating the area percentage of the target compound peak relative to the total area of all detected peaks (excluding the solvent peak) [4] [3].

- **Formula:** Purity (%) = (Area of Target Peak / Sum of Areas of All Peaks) × 100

Developing Your Comparison Guide

To create a meaningful guide, you would need to execute the above methodology and generate comparative data. Here is a suggested framework:

- **Define Comparison Objectives:** Determine what you are comparing—different synthetic batches, various commercial suppliers, or the compound's stability under different storage conditions.
- **Establish a Baseline:** Use the commercially available >98.0% pure standard as your benchmark [2].
- **Identify and Quantify Impurities:** The strength of chromatography is not just in determining purity, but in identifying and quantifying individual impurities. Note the retention times and approximate percentages of any impurity peaks. For unknown impurities, coupling GC with a Mass Spectrometer (GC-MS) is necessary for identification.
- **Validate the Method:** Before running comparisons, ensure your analytical method is reliable by assessing its precision, accuracy, and specificity [6].

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References

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